

# Application Notes for "Benzenemethanamine, 2-chloro-N-methyl-" in Medicinal Chemistry

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## Compound of Interest

Compound Name: *Benzenemethanamine, 2-chloro-N-methyl-*

Cat. No.: *B1293895*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of "**Benzenemethanamine, 2-chloro-N-methyl-**," a chemical compound with potential applications as an intermediate in medicinal chemistry and organic synthesis. Due to limited publicly available data on its direct biological activity, this document focuses on its physicochemical properties, safety information, and its role as a synthetic building block.

## Compound Profile

"**Benzenemethanamine, 2-chloro-N-methyl-**," also known as 2-chloro-N-methylbenzylamine, is a secondary amine featuring a chlorophenyl group. While its direct pharmacological applications are not extensively documented, its structural motifs—a reactive secondary amine and a halogenated aromatic ring—make it a versatile precursor for creating more complex molecules with potential therapeutic value.

### Physicochemical Data

A summary of the key physicochemical properties is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>10</sub> ClN	[1]
Molecular Weight	155.62 g/mol	[1]
CAS Number	94-64-4	[1]
IUPAC Name	1-(2-chlorophenyl)-N-methylmethanamine	[1]
Density	1.1 g/cm <sup>3</sup>	
Boiling Point	83-84 °C at 2 Torr	
Refractive Index	1.532	

## Role in Medicinal Chemistry

The primary application of "**Benzenemethanamine, 2-chloro-N-methyl-**" in a medicinal chemistry context is as a synthetic intermediate. There is a lack of substantial evidence in peer-reviewed literature to suggest its use as an active pharmaceutical ingredient. Its utility stems from the ability to undergo further chemical transformations, such as N-alkylation, acylation, and cross-coupling reactions, to generate a library of compounds for biological screening.

## Experimental Protocols

### General Synthesis via Reductive Amination

A common and effective method for the synthesis of "**Benzenemethanamine, 2-chloro-N-methyl-**" is the reductive amination of 2-chlorobenzaldehyde with methylamine.

Principle: This two-step, one-pot reaction involves the formation of an imine from the aldehyde and amine, followed by the in-situ reduction of the imine to the corresponding secondary amine using a mild reducing agent.

Materials:

- 2-Chlorobenzaldehyde

- Methylamine (solution in THF or ethanol)
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol
- Dichloromethane
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask, magnetic stirrer, and other standard laboratory glassware

Protocol:

- Dissolve 2-chlorobenzaldehyde (1 equivalent) in methanol in a round-bottom flask and cool the solution to 0 °C using an ice bath.
- Slowly add methylamine solution (1.1 equivalents) to the cooled aldehyde solution while stirring.
- Allow the reaction mixture to stir at room temperature for 2 hours to facilitate imine formation.
- Cool the mixture back to 0 °C and add sodium borohydride (1.5 equivalents) portion-wise, ensuring the temperature does not exceed 10 °C.
- After the addition is complete, remove the ice bath and continue stirring at room temperature for an additional 3 hours.
- Quench the reaction by the careful addition of saturated sodium bicarbonate solution.
- Extract the aqueous layer three times with dichloromethane.
- Combine the organic extracts and wash with brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The resulting crude product can be purified by vacuum distillation to yield pure **"Benzenemethanamine, 2-chloro-N-methyl-"**.

## Safety and Hazard Information

**"Benzenemethanamine, 2-chloro-N-methyl-"** is associated with several hazards and should be handled with appropriate safety precautions in a well-ventilated fume hood.

### GHS Hazard Classification

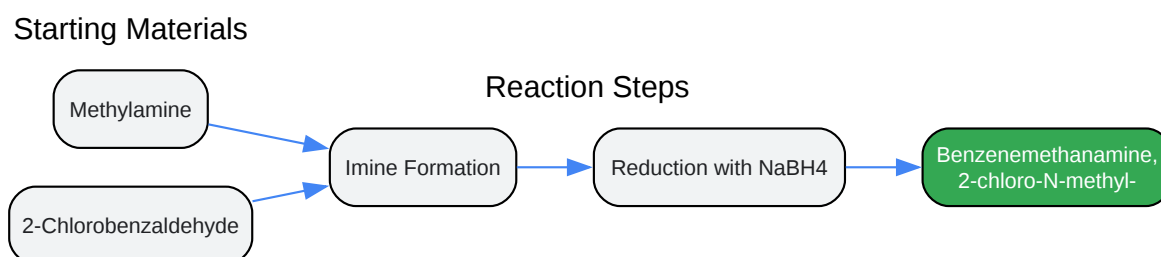
Hazard Statement	GHS Code	Class
Harmful if swallowed	H302	Acute Toxicity, Oral (Category 4)
Causes skin irritation	H315	Skin Irritation (Category 2)
Causes serious eye damage	H318	Serious Eye Damage (Category 1)
May cause respiratory irritation	H335	Specific Target Organ Toxicity — Single Exposure (Category 3)
Data sourced from[1].		

### Handling Recommendations:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of accidental exposure, follow standard first-aid procedures and seek medical attention.

## Visualized Workflow

The following diagram illustrates the general synthetic pathway for "**Benzenemethanamine, 2-chloro-N-methyl-**".



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Caption: Synthetic pathway for **Benzenemethanamine, 2-chloro-N-methyl-**.

### Need Custom Synthesis?

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## References

- 1. Benzenemethanamine, 2-chloro-N-methyl- | C<sub>8</sub>H<sub>10</sub>ClN | CID 66754 - PubChem [pubchem.ncbi.nlm.nih.gov]
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